

Optimizing the Phenethylamine Scaffold: A Structural-Activity Relationship Guide

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Compound of Interest

Compound Name: 1-Phenylpentan-3-amine

CAS No.: 57707-67-2

Cat. No.: B1234463

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Executive Summary & Scaffold Analysis

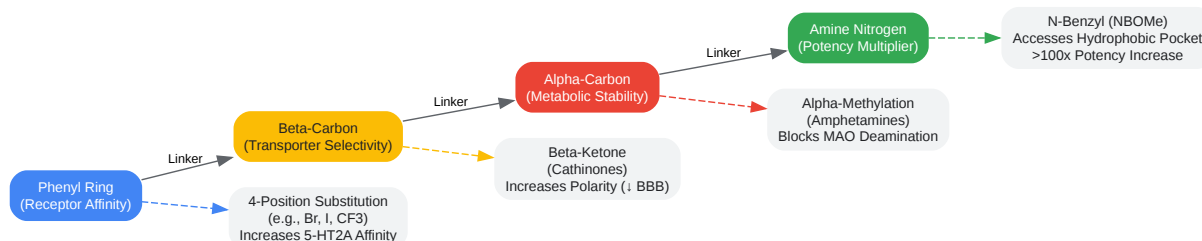
The phenethylamine backbone represents one of the most versatile privileged structures in medicinal chemistry. By systematically modifying specific vectors on this scaffold, researchers can tune pharmacological profiles from monoamine releasers (psychostimulants) to high-affinity 5-HT_{2A} agonists (psychedelics).

This guide deconstructs the scaffold into four critical optimization zones:

- The Aromatic Ring: Electronic and steric tuning (4-position).
- The Alpha-Carbon: Metabolic gating (MAO resistance).
- The Beta-Carbon: Polarity and transporter selectivity.
- The Nitrogen Terminus: Lipophilic pocket engagement.

Visualization: The Phenethylamine Optimization Vectors

The following diagram illustrates the core numbering and functional impact of each substitution zone.



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Caption: Functional vectors of the phenethylamine scaffold. Each node represents a critical site for chemical modification and its primary pharmacological outcome.

Comparative Analysis: Structural Modifications

Module A: The Nitrogen Terminus (The "NBOMe" Effect)

Objective: Enhance 5-HT2A receptor binding affinity.[1][2] Comparison: 2C-Series (Primary Amine) vs. 25-NBOMe Series (N-Benzyl Amine).

The addition of a 2-methoxybenzyl group to the nitrogen of the 2C-X scaffold creates the NBOMe series.[1] This modification exploits a specific hydrophobic pocket in the 5-HT2A receptor (involving residues in TMH3 and TMH5), resulting in a drastic increase in affinity.

Experimental Data: Binding Affinity (

) Comparison

Compound	Structure	Target	(nM)	Fold Change
2C-I	2,5-dimethoxy-4-iodophenethylamine	5-HT2A	1.98 - 10.0	(Baseline)
25I-NBOMe	N-(2-methoxybenzyl)-2C-I	5-HT2A	0.044	~45x - 200x
2C-B	2,5-dimethoxy-4-bromophenethylamine	5-HT2A	1.0 - 5.0	(Baseline)
25B-NBOMe	N-(2-methoxybenzyl)-2C-B	5-HT2A	0.08	~12x - 60x

Data synthesized from comparative neuropharmacology studies [1][5]. NBOMe derivatives consistently display sub-nanomolar affinity compared to the nanomolar affinity of their parent 2C compounds.

Module B: The Alpha-Carbon (Metabolic Shielding)

Objective: Increase oral bioavailability and duration of action. Comparison: Phenethylamine (PEA) vs. Amphetamine (Alpha-Methyl PEA).

The primary metabolic route for phenethylamines is oxidative deamination by Monoamine Oxidase (MAO). Unsubstituted PEA has a half-life of minutes. Adding a methyl group to the alpha-carbon creates steric hindrance that blocks the MAO active site, extending the half-life to hours.

- Mechanism: The alpha-methyl group prevents the abstraction of the alpha-proton, a necessary step in the MAO catalytic cycle [6].
- Trade-off: While increasing stability, alpha-methylation can introduce chirality, where the (S)-isomer is typically more potent for psychostimulant effects (dopamine release), while the (R)-isomer may retain serotonergic activity in hallucinogenic substitutions (e.g., DOM, DOB).

Module C: The Beta-Carbon (The Cathinone Twist)

Objective: Modulate Blood-Brain Barrier (BBB) penetration and transporter selectivity.

Comparison: Methamphetamine vs. Methcathinone.

Oxidation of the beta-carbon to a ketone creates the "Cathinone" class. This introduces a polar carbonyl group.

Feature	Methamphetamine	Methcathinone (Beta-Keto)	Impact
Polarity (PSA)	Low	High	Beta-keto reduces BBB permeability slightly, often requiring higher doses.
DAT Selectivity	Moderate	High	Beta-keto often shifts selectivity towards DAT over SERT [2].
Potency	High	Moderate	Generally, beta-keto analogs are less potent monoamine releasers than their non-keto parents [2].

Experimental Protocols

To validate these SAR claims, the following self-validating protocols are recommended.

Protocol A: [3H]-Ketanserin Radioligand Binding Assay (5-HT2A Affinity)

Purpose: Determine the equilibrium dissociation constant (

) of a test compound at the 5-HT2A receptor. Source Validation: Based on standard methodologies for GPCR binding [1][3].

Materials:

- Receptor Source: HEK-293 cells stably expressing human 5-HT_{2A} receptors.
- Radioligand: [³H]-Ketanserin (Antagonist, specific activity ~60-80 Ci/mmol).
- Assay Buffer: 50 mM Tris-HCl, 5 mM MgCl₂, 0.1 mM EDTA, pH 7.4.

Workflow:

- Membrane Preparation: Homogenize cells in ice-cold lysis buffer. Centrifuge at 20,000 x g for 20 min. Resuspend pellet in Assay Buffer.
- Incubation: In a 96-well plate, combine:
 - 50 µL Test Compound (varying concentrations, to M).
 - 50 µL [³H]-Ketanserin (Final conc. ~1 nM, near).
 - 100 µL Membrane Suspension (20-50 µg protein/well).
- Equilibrium: Incubate at 37°C for 60 minutes.
- Termination: Rapid vacuum filtration through GF/B filters pre-soaked in 0.3% polyethyleneimine (PEI) to reduce non-specific binding [3].
- Quantification: Wash filters 3x with ice-cold buffer. Add scintillation cocktail and count in a MicroBeta counter.
- Analysis: Calculate using non-linear regression. Convert to using the Cheng-Prusoff equation:

Protocol B: Intracellular Calcium Mobilization Assay (Functional Efficacy)

Purpose: Determine if the compound is a full agonist, partial agonist, or antagonist (

and

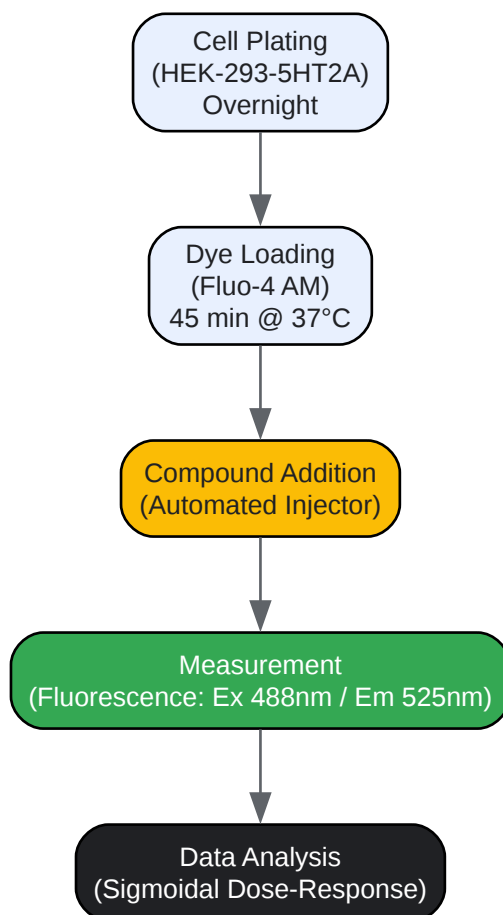
). Context: 5-HT_{2A} couples to

, leading to

production and

release.

Workflow Visualization:



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Caption: Step-by-step workflow for the Calcium Mobilization Functional Assay.

Methodology:

- Plating: Seed cells in black-walled, clear-bottom 384-well plates.
- Dye Loading: Incubate cells with Calcium-4 or Fluo-4 AM dye in HBSS buffer for 45-60 minutes.
- Baseline: Measure baseline fluorescence for 10 seconds.
- Injection: Inject test compounds (e.g., 25I-NBOMe) or reference agonist (5-HT).
- Detection: Monitor fluorescence increase (calcium flux) for 60-120 seconds using a FLIPR (Fluorometric Imaging Plate Reader).
- Calculation: Normalize response to maximal 5-HT response ().

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